

# An In-depth Technical Guide on the Melting Point of Hexyl Phenyl Ether

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## Compound of Interest

Compound Name: Benzene, (hexyloxy)-

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This technical guide provides a comprehensive overview of the melting point of hexyl phenyl ether, including its physical properties and detailed experimental protocols for its determination. This document is intended to serve as a valuable resource for laboratory and research applications.

## Introduction to Hexyl Phenyl Ether

Hexyl phenyl ether, also known by its synonyms hexyloxybenzene and phenylhexyl ether, is an organic compound with the chemical formula  $C_{12}H_{18}O$ .<sup>[1][2]</sup> It consists of a hexyl group attached to a phenyl group through an ether linkage. It is characterized as a colorless liquid with a faint floral scent.<sup>[1]</sup> This compound is soluble in most organic solvents but not in water.<sup>[1]</sup>

## Physical and Chemical Properties

The melting point is a critical physical property for the identification and purity assessment of a compound. For hexyl phenyl ether, the melting point is recorded at  $-19^{\circ}\text{C}$ .<sup>[1][2][3][4][5]</sup> A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Melting Point	-19°C	[1][2][3][4][5]
Boiling Point	240°C (estimate) at 760 mmHg	[1][2][3]
Density	0.909 - 0.9174 g/cm <sup>3</sup>	[1][2][3][4]
Flash Point	92.4°C	[1][2]
Molecular Weight	178.27 g/mol	[1][2]
CAS Number	1132-66-7	[1][2][3][6]
Refractive Index	1.484 - 1.4921 (estimate)	[1][2][3][4]
Vapor Pressure	0.0602 mmHg at 25°C	[1][2]

## Experimental Protocol: Melting Point Determination by the Capillary Method

The melting point of a substance can be determined using various techniques, with the capillary method being one of the most common and fundamental.[7] This method involves heating a small sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.[7][8][9]

Principle: A small, uniform sample of the solid is heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it completely liquefies are recorded to define the melting point range.[7][8] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depression and broadening of this range.[8][9]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)[8]
- Capillary tubes (sealed at one end)[8]
- Sample of hexyl phenyl ether (in solid form, which would require cooling below its melting point)

- Mortar and pestle (if the sample needs to be powdered)
- Thermometer or digital temperature probe

Procedure:

- Sample Preparation: Ensure the hexyl phenyl ether sample is in a solid, powdered form. Since its melting point is  $-19^{\circ}\text{C}$ , this experiment would need to be conducted in a sub-ambient temperature environment.
- Loading the Capillary Tube:
  - Place a small amount of the solid sample onto a clean, dry surface.
  - Gently tap the open end of a capillary tube into the sample to collect a small amount.
  - Invert the tube and tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 2-3 mm.[\[10\]](#)
- Melting Point Measurement:
  - Place the loaded capillary tube into the heating block of the melting point apparatus.[\[7\]](#)
  - If the approximate melting point is known, rapidly heat the block to about  $5\text{-}10^{\circ}\text{C}$  below the expected melting point.
  - Decrease the heating rate to approximately  $1\text{-}2^{\circ}\text{C}$  per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.[\[8\]](#)
  - Carefully observe the sample through the magnifying eyepiece.[\[7\]](#)
- Recording the Melting Point Range:
  - Record the temperature at which the first drop of liquid appears.[\[10\]](#)
  - Continue to observe and record the temperature at which the entire sample has turned into a clear liquid.[\[10\]](#)

- The recorded temperatures represent the melting point range.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the capillary method for determining the melting point of a substance.

Caption: Workflow for Melting Point Determination by the Capillary Method.

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